

Sarcosine ethyl ester hydrochloride as a glycine derivative

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sarcosine ethyl ester
hydrochloride*

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An In-depth Technical Guide to **Sarcosine Ethyl Ester Hydrochloride**: A Glycine Derivative for Advanced Research

Abstract

Sarcosine ethyl ester hydrochloride, a derivative of the N-methylated amino acid sarcosine, serves as a versatile and crucial building block in the realms of pharmaceutical development, biochemical research, and neuroscience. Its unique physicochemical properties, particularly its enhanced solubility and bioavailability compared to its parent compound, make it an attractive intermediate for the synthesis of a wide array of bioactive molecules. This technical guide provides a comprehensive overview of its chemical properties, synthesis, applications, and relevant experimental protocols for researchers, scientists, and professionals in drug development.

Introduction

Sarcosine ethyl ester hydrochloride, also known as N-methylglycine ethyl ester hydrochloride, is the hydrochloride salt of the ethyl ester of sarcosine.[1][2] As a derivative of glycine, the simplest proteinogenic amino acid, it plays a significant role in various biological and chemical processes. In pharmaceutical sciences, it is highly valued as a precursor in the synthesis of novel drugs, especially those targeting neurological disorders.[1] Its ester functional group can act as a prodrug moiety, improving the pharmacokinetic profile of parent compounds by increasing lipophilicity and facilitating passage across biological membranes.[1]

[3] This compound is also utilized in peptide synthesis, metabolic studies, and even in cosmetic formulations for its moisturizing properties.[1]

Chemical and Physical Properties

Sarcosine ethyl ester hydrochloride is a white to off-white, hygroscopic crystalline solid.[2][4] It is stable under normal temperatures and pressures and is soluble in water.[4][5][6] A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of **Sarcosine Ethyl Ester Hydrochloride**

Property	Value	Source(s)
Synonyms	Ethyl sarcosinate hydrochloride, N-Methylglycine ethyl ester hydrochloride, Sar- OEt·HCl	[1][2][4]
CAS Number	52605-49-9	[1][2][4]
Molecular Formula	C ₅ H ₁₁ NO ₂ ·HCl	[1][2]
Molecular Weight	153.61 g/mol	[4][7]
Appearance	White to off-white crystalline powder/solid	[1][4][5]
Melting Point	121-128 °C	[4][8]
Solubility	Soluble in water (0.1 g/mL)	[4][6]
Purity	≥98% (HPLC)	[1]
Storage	Room temperature, in a cool, dark, dry, and sealed place. Protect from moisture.	[4][5]

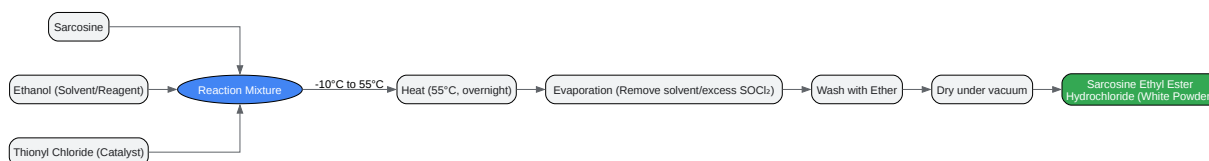
Synthesis and Experimental Protocols

The most common method for synthesizing **sarcosine ethyl ester hydrochloride** is through the Fischer esterification of sarcosine with ethanol in the presence of an acid catalyst, typically

thionyl chloride (SOCl_2) or hydrochloric acid (HCl).

General Synthesis Pathway

The synthesis involves the reaction of sarcosine with ethanol, where thionyl chloride acts as both a catalyst and a source of HCl to form the hydrochloride salt. This process effectively converts the carboxylic acid group of sarcosine into an ethyl ester.



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Caption: General workflow for the synthesis of **sarcosine ethyl ester hydrochloride**.

Detailed Experimental Protocol: Fischer Esterification

The following protocol is based on a commonly cited synthetic procedure.^{[4][6]}

Materials:

- Sarcosine (1 equivalent)
- Ethanol (absolute, as solvent)
- Thionyl chloride (SOCl_2) (4 equivalents)
- Diethyl ether

- Ice-water bath
- Round-bottom flask
- Magnetic stirrer
- Rotary evaporator
- Vacuum pump

Procedure:

- **Reaction Setup:** In a round-bottom flask, suspend sarcosine (e.g., 20.0 g, 224 mmol) in absolute ethanol (e.g., 250 mL).
- **Cooling:** Cool the suspension in an ice-water bath to approximately -10 °C with continuous stirring.
- **Addition of Thionyl Chloride:** Add thionyl chloride (e.g., 65 mL, 900 mmol) dropwise to the stirred suspension, ensuring the temperature is maintained around -10 °C.
- **Reaction:** After the addition is complete, remove the ice bath and gently heat the reaction mixture to 55 °C. Continue heating overnight, or until the solution becomes clear.
- **Work-up:** Once the reaction is complete, remove the solvent and any residual thionyl chloride by distillation under reduced pressure using a rotary evaporator.
- **Purification:** The resulting solid residue is then washed thoroughly with diethyl ether (e.g., 3 x 50 mL) to remove impurities.
- **Drying:** The purified white solid is dried under vacuum to yield **sarcosine ethyl ester hydrochloride**. A typical yield for this reaction is high, often around 97%.^[4]

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation of **sarcosine ethyl ester hydrochloride**. Key data from Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are summarized below.

Table 2: Summary of Spectroscopic Data

Technique	Description and Key Signals	Source(s)
¹ H NMR	(400 MHz, CDCl ₃) δ (ppm): 9.64 (br. s, 2H, NH ₂ ⁺), 4.24 (q, 2H, J = 7.1 Hz, OCH ₂ CH ₃), 3.84 (t, 2H, J = 5.7 Hz, NH ₂ ⁺ CH ₂), 2.80 (t, 3H, J = 5.2 Hz, CH ₃ NH ₂ ⁺), 1.26 (t, 3H, J = 7.1 Hz, OCH ₂ CH ₃)	[4]
¹³ C NMR	(101 MHz, CDCl ₃) δ (ppm): 166.18 (C=O), 62.62 (OCH ₂ CH ₃), 48.94 (NH ₂ ⁺ CH ₂), 33.34 (CH ₃ NH ₂ ⁺), 14.03 (OCH ₂ CH ₃)	[4]
FTIR	(ATR) ν (cm ⁻¹): 2970-2440 (N-H stretch), 1742 (C=O ester stretch), 1229 (C-O stretch)	[4]
Mass Spec.	Exact Mass: 153.0556563 Da (Monoisotopic)	[2]

Applications in Research and Drug Development

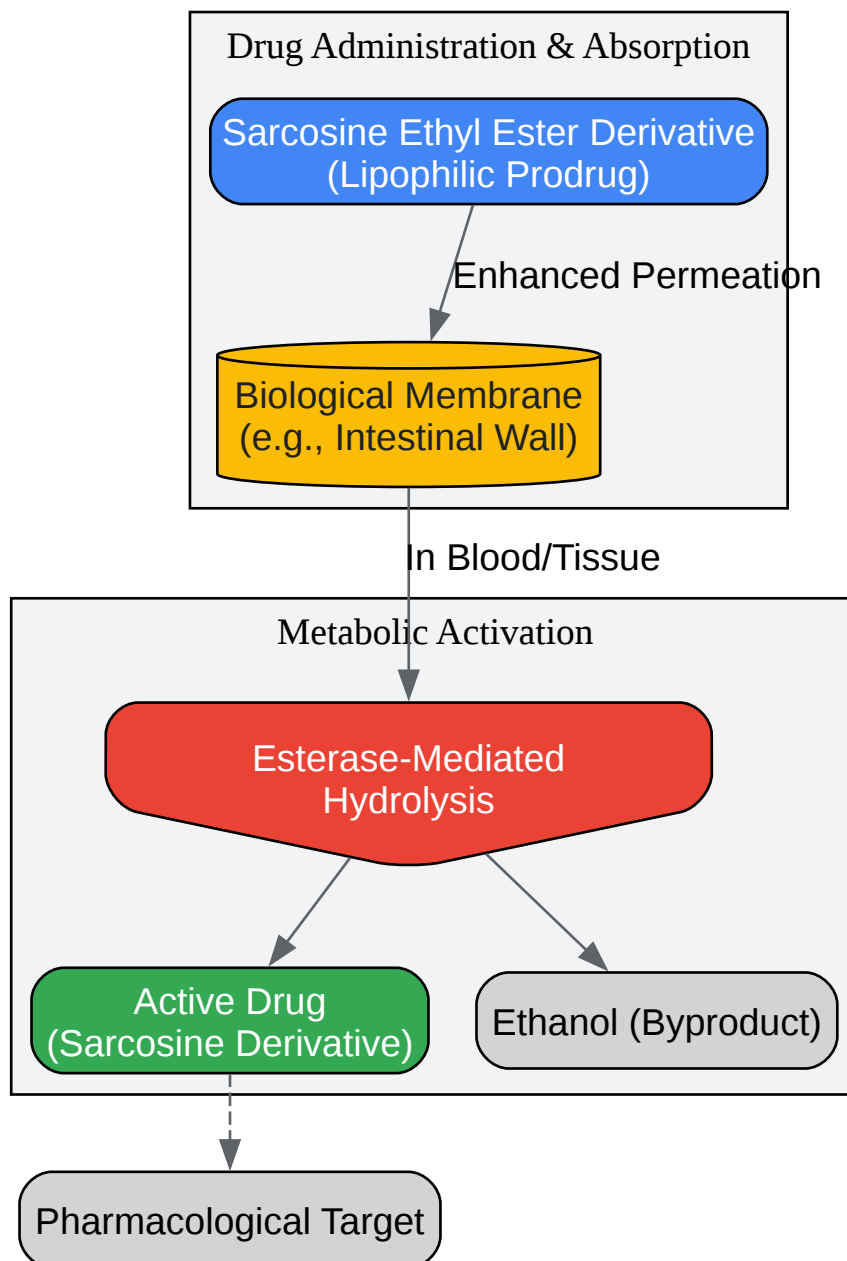
Sarcosine ethyl ester hydrochloride is a key intermediate with diverse applications.

Pharmaceutical Development and Prodrug Strategies

The primary application of this compound is as a versatile building block in pharmaceutical synthesis.[1] Its structure is incorporated into more complex molecules designed to treat a variety of conditions, particularly neurological disorders.[1]

The ester group allows it to function as a prodrug. A prodrug is an inactive compound that is converted into an active drug within the body. Esterification increases a molecule's lipophilicity, which can enhance its ability to cross cell membranes and improve oral bioavailability.[3] Once

absorbed, endogenous esterase enzymes hydrolyze the ester back to the active carboxylic acid form.



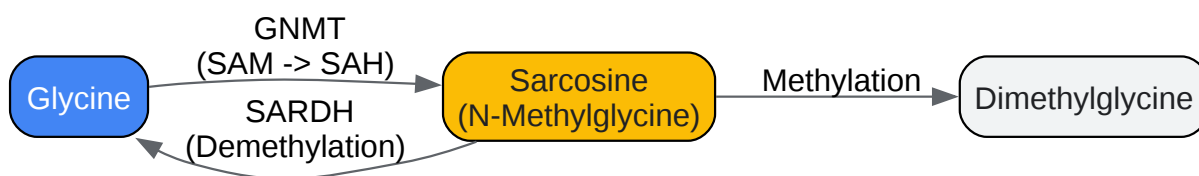
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Caption: The prodrug strategy: enhancing bioavailability via esterification.

Neuroscience and Glycine Metabolism

Sarcosine itself is an inhibitor of the glycine transporter 1 (GlyT1), which increases the concentration of glycine in the synaptic cleft. This mechanism is being explored for its potential to enhance cognitive function and treat conditions like schizophrenia.[1] **Sarcosine ethyl ester hydrochloride** serves as a precursor for synthesizing more potent and selective GlyT1 inhibitors and other neurologically active agents.[1] It is also used in biochemical research to study amino acid metabolism and related metabolic pathways.[1]

Sarcosine is an intermediate in the metabolic cycle that converts glycine to and from S-adenosylmethionine (SAM), a universal methyl group donor. This pathway is regulated by enzymes like Glycine N-methyltransferase (GNMT).



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Caption: Simplified metabolic relationship between glycine and sarcosine.

Other Applications

- **Peptide Synthesis:** It is used as a C-protected amino acid derivative in solution-phase peptide synthesis.
- **Analytical Chemistry:** Employed in the development of methods to quantify amino acids in biological samples.[1]
- **Cosmetic Formulations:** Explored for its potential moisturizing properties in skincare products.[1]

Safety, Handling, and Storage

While not classified as hazardous by all reports, **sarcosine ethyl ester hydrochloride** may cause skin and eye irritation.[2] Appropriate personal protective equipment, including gloves and safety goggles, should be used.

Table 3: GHS Hazard Information

Hazard Code	Description	Classification
H315	Causes skin irritation	Skin Irritant (Category 2)
H319	Causes serious eye irritation	Eye Irritant (Category 2A)
H335	May cause respiratory irritation	Specific Target Organ Toxicity - Single Exposure (Category 3)

Source: Aggregated GHS information from multiple reports.[2][4]

Handling: Handle in a well-ventilated area. Minimize dust generation. Avoid contact with skin, eyes, and clothing.[5] Storage: Store in a tightly closed container in a cool, dry place, protected from moisture, as the compound is hygroscopic.[4][5][6]

Conclusion

Sarcosine ethyl ester hydrochloride is a foundational chemical for innovation in drug discovery and biochemical sciences. Its utility as a synthetic precursor, particularly for neurologically active compounds and as a component in prodrug design, is well-established. The straightforward synthesis and well-characterized properties make it an accessible and reliable tool for researchers. As the demand for more effective therapeutics with improved pharmacokinetic profiles grows, the importance of versatile building blocks like **sarcosine ethyl ester hydrochloride** will continue to increase, paving the way for new discoveries in medicine and beyond.

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- To cite this document: BenchChem. [Sarcosine ethyl ester hydrochloride as a glycine derivative]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554669#sarcosine-ethyl-ester-hydrochloride-as-a-glycine-derivative]

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